

A Comprehensive Technical Guide to 3,6-Dichloro-2-hydroxybenzoic acid-13C6

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Compound of Interest

Compound Name: 3,6-Dichloro-2-hydroxybenzoic acid-13C6

Cat. No.: B1442280

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This guide provides an in-depth overview of **3,6-Dichloro-2-hydroxybenzoic acid-13C6**, intended for researchers, scientists, and professionals in drug development and related fields. It covers the compound's identification, its primary application as an internal standard, and presents detailed technical information on its unlabeled analogue, 3,6-Dichloro-2-hydroxybenzoic acid, which is the compound of primary research interest.

Compound Identification and Properties

3,6-Dichloro-2-hydroxybenzoic acid-13C6 is a stable isotope-labeled version of 3,6-Dichloro-2-hydroxybenzoic acid, also known as 3,6-Dichlorosalicylic acid (DCSA). The six carbon atoms in the benzene ring have been replaced with the Carbon-13 (^{13}C) isotope.

1.1. Quantitative Data for Labeled and Unlabeled Compounds

The key properties of both the ^{13}C -labeled and the unlabeled compound are summarized below for direct comparison.

Property	3,6-Dichloro-2-hydroxybenzoic acid-13C6	3,6-Dichloro-2-hydroxybenzoic acid (Unlabeled)
CAS Number	1173019-34-5[1]	3401-80-7
Synonyms	3,6-Dichloro-2-hydroxybenzoic-[13C6] Acid, 3,6-Dichlorosalicylic acid-(ring-13C6)[1]	3,6-Dichlorosalicylic acid (DCSA), 2-Hydroxy-3,6-dichlorobenzoic acid
Molecular Formula	(¹³ C) ₆ H ₄ Cl ₂ O ₃ [1]	C ₇ H ₄ Cl ₂ O ₃ [2]
Molecular Weight	212.97 g/mol [1]	207.01 g/mol [2]
Appearance	Not specified (typically a solid)	White crystalline solid
Melting Point	Not specified	approx. 195 °C (decomposition)[2]
Boiling Point	Not specified	~297.29 °C (rough estimate)[2]
Solubility	Not specified	Soluble in DMSO, slightly soluble in Methanol[2]

Core Application: Use as an Internal Standard

The primary role of **3,6-Dichloro-2-hydroxybenzoic acid-13C6** in research is to serve as an internal standard for the accurate quantification of its unlabeled counterpart, DCSA, in complex matrices such as plasma, urine, soil, or water.

Stable isotope-labeled compounds are ideal internal standards, particularly for mass spectrometry-based techniques like Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[3][4] Because the ¹³C label adds 6 mass units to the molecule, the labeled standard is easily distinguishable from the unlabeled analyte by the mass spectrometer. However, its chemical and physical properties (e.g., solubility, extraction efficiency, and chromatographic retention time) are virtually identical to the unlabeled analyte. This co-elution allows the labeled standard to effectively account for variations in sample preparation and matrix effects, leading to highly accurate and precise quantification.[3]

Technical Profile of 3,6-Dichloro-2-hydroxybenzoic acid (Unlabeled Analogue)

The following sections detail the synthesis, applications, and metabolic relevance of the unlabeled compound, which provides the essential context for the use of its ^{13}C -labeled internal standard.

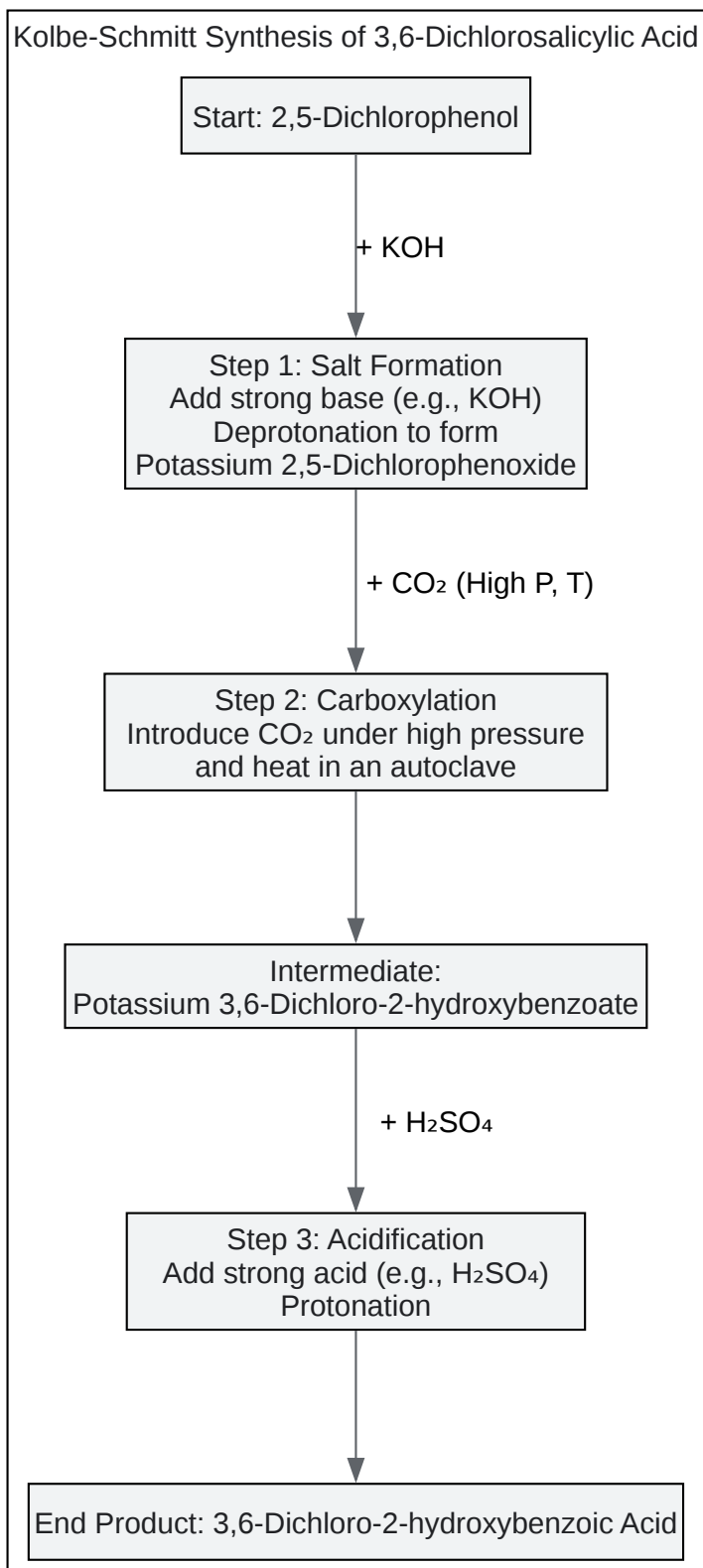
Synthesis and Experimental Protocols

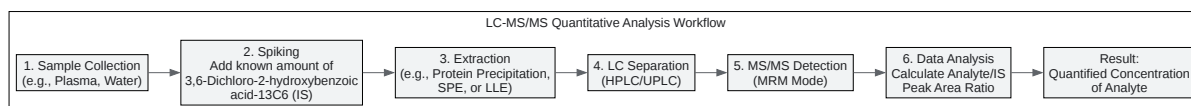
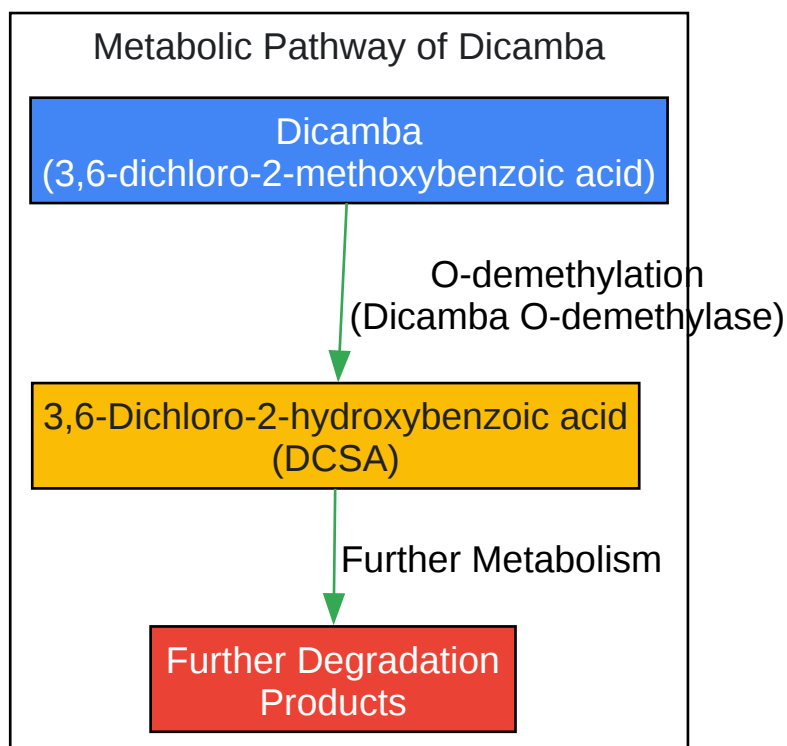
The industrial synthesis of 3,6-Dichloro-2-hydroxybenzoic acid is typically achieved via the Kolbe-Schmitt reaction.^{[5][6][7][8]} This reaction involves the carboxylation of a phenoxide ion with carbon dioxide under high temperature and pressure.

3.1. Experimental Protocol: Kolbe-Schmitt Reaction

- **Salt Formation:** 2,5-Dichlorophenol is treated with a strong base, such as potassium hydroxide, to form the potassium 2,5-dichlorophenoxide salt. This step is crucial as the phenoxide ion is a much stronger nucleophile than the neutral phenol.
- **Carboxylation:** The resulting phenoxide salt is heated in an autoclave with carbon dioxide under high pressure (e.g., 100 atm) and elevated temperature (e.g., 125-150 °C).^[6] The electrophilic CO_2 reacts with the electron-rich phenoxide ring, preferentially at the ortho-position to the hydroxyl group.
- **Acidification:** The reaction mixture, containing the potassium salt of 3,6-dichloro-2-hydroxybenzoic acid, is treated with a strong acid (e.g., sulfuric acid or hydrochloric acid). This protonates the carboxylate and phenoxide groups to yield the final product.
- **Purification:** The crude product is then purified, typically by recrystallization, to yield high-purity 3,6-dichloro-2-hydroxybenzoic acid.

3.2. Synthesis Workflow Diagram





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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 3,6-Dichloro-2-hydroxybenzoic acid-13C6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1442280#3-6-dichloro-2-hydroxybenzoic-acid-13c6-cas-number]

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